

Violamine R: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Violamine R

Cat. No.: B157464

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This in-depth technical guide serves as a core resource for researchers, scientists, and drug development professionals on the chemical and practical applications of **Violamine R**.

Core Chemical and Physical Data

Violamine R, also known as Acid Violet 9, is a synthetic dye belonging to the xanthene class.

[1] Its chemical properties are summarized below. A notable point is the discrepancy in molecular weight, which depends on whether it is in its sodium salt or free acid form.

Identifier	Value	Reference
CAS Number	6252-76-2	[2] [3] [4] [5]
Synonyms	Acid Violet 9, C.I. 45190, Fast Acid Violet	
Molecular Formula (Sodium Salt)	$C_{34}H_{25}N_2NaO_6S$	
Molecular Weight (Sodium Salt)	612.63 g/mol	
Molecular Formula (Free Acid)	$C_{34}H_{26}N_2O_6S$	
Molecular Weight (Free Acid)	590.65 g/mol	
Appearance	Red-light purple powder	
Solubility	Soluble in water and ethanol (purple solution), soluble in acetone, and easily soluble in ethylene glycol ether.	
UV Absorption Maximum	529 nm	

Primary Applications and Experimental Protocols

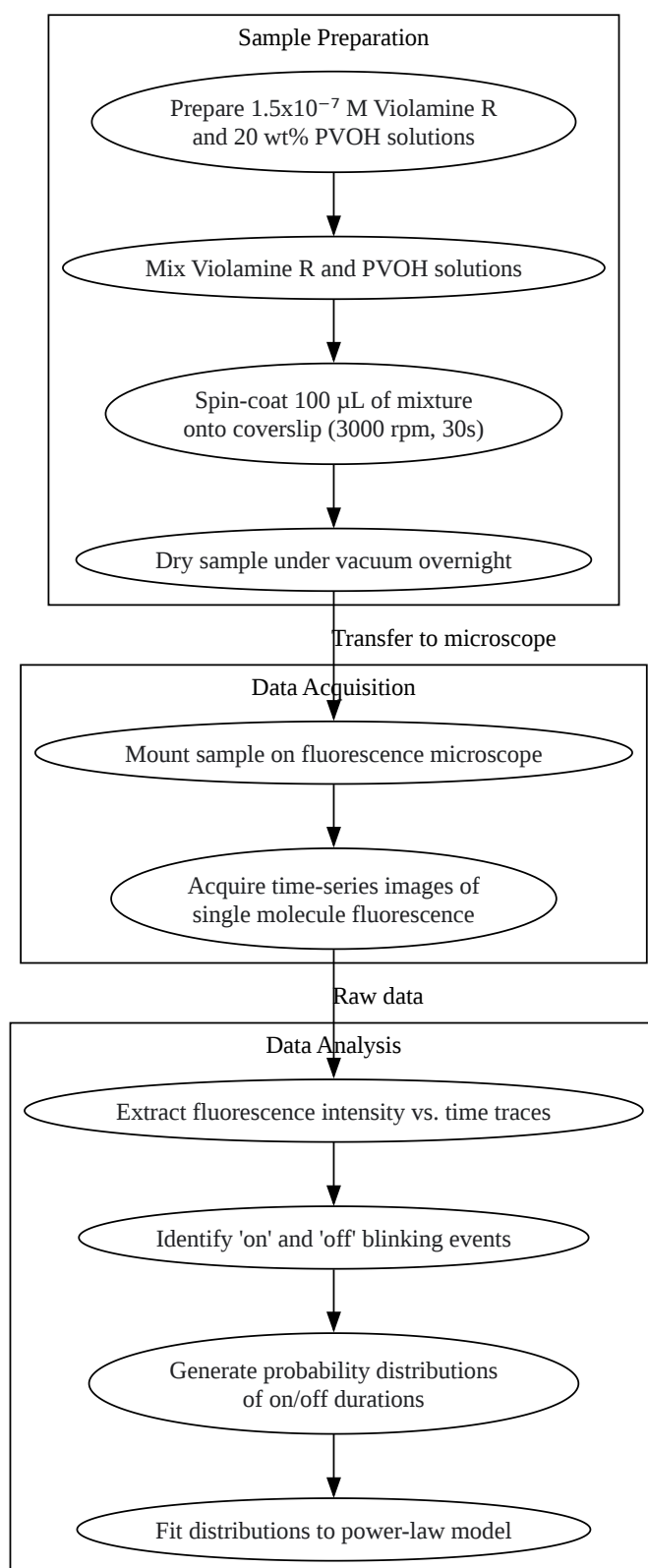
Violamine R's principal application in research is as a potent fluorophore, particularly in the study of fluorescence intermittency (blinking) in polymer physics. It is also cited for use as a stain in histology and hematology, although specific protocols for these applications are not readily available in scientific literature.

Fluorescence Intermittency Studies

Violamine R is utilized to investigate the local environment and temperature-dependent dynamics of polymers, such as poly(vinyl alcohol) (PVOH) and potassium acid phthalate (KAP). Its fluorescence blinking characteristics provide insights into the glass-transition temperature (T_g) of the polymer host.

The following protocol is synthesized from methodologies described in studies of **Violamine R**'s fluorescence in PVOH.

- Solution Preparation:
 - Prepare a stock solution of **Violamine R** at a concentration of approximately 1.5×10^{-7} M in deionized water.
 - Prepare a 20 wt% solution of poly(vinyl alcohol) (PVOH, MW 10 kDa) in deionized water. The polymer solution should be mixed for 24 hours to ensure complete dissolution.
- Sample Deposition:
 - Deposit a 100 μ L aliquot of the **Violamine R**/PVOH solution onto a glass coverslip.
 - Spin-coat the coverslip at 3000 rpm for 30 seconds to create a thin film (approximately 250 nm).
 - Store the prepared samples under vacuum overnight at room temperature before imaging.
- Microscopy and Data Acquisition:
 - Utilize a wide-field fluorescence microscope equipped with a suitable laser for excitation (e.g., 532 nm) and an electron-multiplying charge-coupled device (EMCCD) camera for detection.
 - Acquire time-series images of single **Violamine R** molecules, recording the fluorescence intensity fluctuations over time. An integration time of 50 ms per frame is a typical starting point.
- Data Analysis:
 - Analyze the fluorescence time traces to identify "on" (emissive) and "off" (non-emissive) periods.
 - Construct probability distributions of the on- and off-time durations.
 - Fit these distributions to a power-law to characterize the blinking kinetics.



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